

# Introduction to the Nuclear Shell Model and Carbon-15

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## Compound of Interest

Compound Name: Carbon-15

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The nuclear shell model is a fundamental framework in nuclear physics that describes the arrangement of protons and neutrons (nucleons) within an atomic nucleus in discrete energy levels, or shells, analogous to the electron shells in atoms.[1][2] When shells are completely filled with nucleons, the nucleus exhibits exceptional stability, leading to the concept of "magic numbers."[1]

**Carbon-15** is an unstable, neutron-rich radioisotope of carbon with 6 protons and 9 neutrons.[3][4] Its half-life is approximately 2.449 seconds, undergoing beta-minus decay to the stable Nitrogen-15.[3][5] The study of exotic nuclei like  $^{15}\text{C}$  provides a stringent test for nuclear models and enhances our understanding of nuclear forces, particularly in neutron-rich environments.[6]

## Nucleonic Configuration of Carbon-15

According to the independent particle shell model, the 6 protons and 9 neutrons of  $^{15}\text{C}$  fill the available energy shells as follows:

- Protons (Z=6): The six protons completely fill the lowest two proton shells:
  - (1s<sub>1/2</sub>) shell: 2 protons
  - (1p<sub>3/2</sub>) shell: 4 protons
- Neutrons (N=9): The first eight neutrons fill the shells up to the N=8 magic number:
  - (1s<sub>1/2</sub>) shell: 2 neutrons

- $(1p_{3/2})$  shell: 4 neutrons
- $(1p_{1/2})$  shell: 2 neutrons

The ninth, or valence, neutron occupies an orbital in the next available shell, the sd shell. The specific orbital this neutron occupies determines the ground and low-lying excited states of the nucleus.

- **Ground State ( $1/2^+$ ):** The ground state of  $^{15}\text{C}$  has a spin-parity of  $1/2^+$ .<sup>[3]</sup> This is explained by the valence neutron occupying the  $1s_{1/2}$  orbital.<sup>[7]</sup> The positive parity is determined by the orbital angular momentum of the neutron ( $l=0$  for an s orbital, parity =  $(-1)^l$ ).
- **First Excited State ( $5/2^+$ ):** There is a notable bound excited state at 0.740 MeV.<sup>[8]</sup> This isomeric state is understood as the valence neutron occupying the  $0d_{5/2}$  orbital ( $l=2$ , resulting in positive parity).

The structure of  $^{15}\text{C}$ , particularly the configurations of its valence neutron, is a key area of study for understanding p-sd shell interactions.<sup>[8][9]</sup>

## Quantitative Data for Carbon-15 States

Experimental investigations have characterized several energy states of the  $^{15}\text{C}$  nucleus. The excitation energies, spin-parity assignments ( $J\pi$ ), and spectroscopic factors provide critical data for refining shell model calculations. Spectroscopic factors represent the probability that a nuclear state can be described by a single-particle configuration.<sup>[10][11]</sup>

State	Excitation Energy (MeV)	$J\pi$	Spectroscopic Factor (S)	Experimental Probe
Ground State	0.0	$1/2^+$	$\sim 0.76 - 1.03$	$^{14}\text{C}(\text{d,p})$ , $^{16}\text{C}(\text{d,t})$
1st Excited	0.740	$5/2^+$	-	$^{16}\text{C}(\text{d,t})$
2nd Excited	2.76(31)	$(1/2^-, 3/2^-)$	-	$^{16}\text{C}(\text{d,t})$
3rd Excited	5.41(32)	$(1/2^-, 3/2^-)$	-	$^{16}\text{C}(\text{d,t})$

Data sourced from studies of the  $^{16}\text{C}(\text{d},\text{t})$  and  $^{14}\text{C}(\text{d},\text{p})$  reactions.[7][8] The unbound states at 2.76 and 5.41 MeV are interpreted as particle-hole excitations, providing insight into the N=8 shell gap.[8]

## Experimental Protocols for Studying Carbon-15

The structure of exotic, short-lived nuclei like  $^{15}\text{C}$  is probed using a variety of experimental techniques, often involving particle accelerators to produce radioactive ion beams.[12][13]

### Production of Carbon-15 Beams

**Carbon-15** is produced artificially through nuclear reactions. Common production methods include:

- Deuteron stripping on a  $^{14}\text{C}$  target:  $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$ .[3]
- Triton-induced reaction on a  $^{13}\text{C}$  target:  $^{13}\text{C}(\text{t},\text{p})^{15}\text{C}$ .[14]
- Neutron-induced reaction on an  $^{18}\text{O}$  target:  $^{18}\text{O}(\text{n},\alpha)^{15}\text{C}$ .[3]

Once produced, the  $^{15}\text{C}$  ions are separated and can be used as a beam for further study.

### Key Experimental Methodologies

**4.2.1 Transfer Reactions** Transfer reactions involve the transfer of one or more nucleons between a projectile and a target nucleus. They are a powerful tool for determining spectroscopic factors.[10]

- **One-Neutron Pickup Reaction** (e.g.,  $^{16}\text{C}(\text{d},\text{t})^{15}\text{C}$ ): In this reaction, a deuteron (d) interacts with a  $^{16}\text{C}$  target. The deuteron picks up a neutron, becoming a triton (t), and leaving behind a  $^{15}\text{C}$  nucleus. By analyzing the energy and angle of the outgoing tritons, the energy levels of the  $^{15}\text{C}$  nucleus can be determined.[8] This method has been crucial for identifying both bound and unbound states in  $^{15}\text{C}$ .[6][8]
- **One-Neutron Stripping Reaction** (e.g.,  $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$ ): Here, a deuteron beam impinges on a  $^{14}\text{C}$  target. The deuteron strips off a neutron, which is captured by the  $^{14}\text{C}$  to form  $^{15}\text{C}$ , and a proton (p) is emitted. The properties of the emitted proton reveal information about the final state of the  $^{15}\text{C}$  nucleus.[8]

**4.2.2 Nucleon Knockout Reactions** In these reactions, a high-energy projectile (like  $^{15}\text{C}$  or  $^{16}\text{C}$ ) strikes a light target (e.g., beryllium or carbon), and one or more nucleons are knocked out of the projectile.[\[15\]](#)[\[16\]](#)

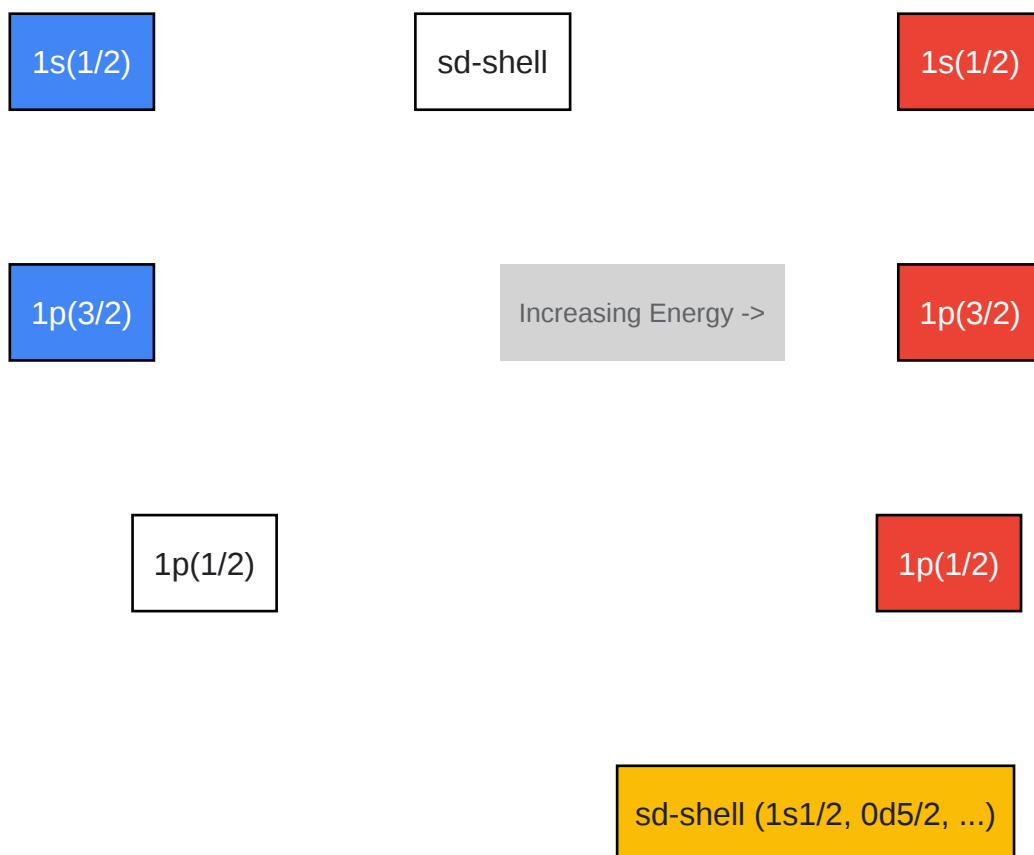
- **Experimental Workflow:** A beam of exotic nuclei (e.g.,  $^{16}\text{C}$ ) is directed onto a reaction target. The resulting fragments (e.g.,  $^{15}\text{C}$ ) are identified and their momentum is measured using a fragment separator and various detectors. Coincident gamma-rays or decay particles can also be detected to identify the final state of the residual nucleus.[\[15\]](#)[\[17\]](#)
- **Application to  $^{15}\text{C}$ :** Single-neutron knockout from a  $^{16}\text{C}$  beam has been used to study the structure of  $^{15}\text{C}$ .[\[8\]](#) The momentum distribution of the resulting  $^{14}\text{C}$  fragment after neutron knockout from  $^{15}\text{C}$  has also been measured to investigate its potential halo structure.[\[7\]](#)

**4.2.3 Beta-Decay Spectroscopy** This method involves studying the gamma rays and delayed particles emitted following the beta decay of a parent nucleus.

- **$^{15}\text{C}$  Beta Decay:** The beta decay of  $^{15}\text{C}$  to  $^{15}\text{N}$  has been studied to measure its half-life and the branching ratios to various excited states in  $^{15}\text{N}$ .[\[14\]](#) This provides information that can be compared with shell-model calculations of beta-decay transition rates.

## Visualizations

### Nuclear Shell Model Diagram for Carbon-15



Energy Levels



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